

# 2-Iodo-4-methyl-6-nitrophenol: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: 2-Iodo-4-methyl-6-nitrophenol

Cat. No.: B1268069

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## Abstract

**2-Iodo-4-methyl-6-nitrophenol** is a substituted aromatic compound with potential applications in various fields of chemical and pharmaceutical research. Its structure, featuring an iodinated and nitrated phenol backbone, suggests a range of possible biological activities and synthetic utilities. This document aims to provide a comprehensive overview of the available technical information regarding this compound, including its discovery, history, synthesis, and known characteristics. However, it is important to note that detailed experimental data and biological studies on this specific molecule are limited in publicly accessible scientific literature.

## Introduction

Substituted nitrophenols are a class of organic compounds that have garnered significant interest in medicinal chemistry and material science. The presence of a nitro group can impart a range of biological activities, including antimicrobial and antiparasitic properties. Furthermore, the phenolic hydroxyl group and the iodine substituent provide reactive sites for further chemical modifications, making them valuable intermediates in organic synthesis. This guide focuses specifically on **2-Iodo-4-methyl-6-nitrophenol**, providing a structured overview of its chemical identity and a hypothetical pathway for its synthesis based on established chemical principles.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Iodo-4-methyl-6-nitrophenol** is presented in the table below. This information is primarily derived from chemical supplier databases and computational models.

Property	Value	Source
CAS Number	69492-91-7	Chemical Supplier Databases
Molecular Formula	C <sub>7</sub> H <sub>6</sub> INO <sub>3</sub>	Chemical Supplier Databases
Molecular Weight	279.03 g/mol	Chemical Supplier Databases
Appearance	Not available	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

## Discovery and History

Detailed information regarding the specific discovery and historical development of **2-Iodo-4-methyl-6-nitrophenol** is not readily available in the surveyed scientific literature. The history of related compounds, such as nitrophenols and iodinated phenols, is more extensively documented. Nitrophenols have been known for over a century and have been utilized in various industrial applications, including the synthesis of dyes and pesticides. The introduction of iodine into organic molecules has been a key strategy in the development of pharmaceuticals and antiseptics since the 19th century. The synthesis of **2-Iodo-4-methyl-6-nitrophenol** likely emerged from broader investigations into the properties and applications of halogenated and nitrated aromatic compounds.

## Synthesis

A detailed, experimentally validated protocol for the synthesis of **2-Iodo-4-methyl-6-nitrophenol** is not available in the public domain. However, a plausible synthetic route can be proposed based on standard organic chemistry reactions. The synthesis would likely involve

two main steps: the iodination of a phenol precursor followed by nitration, or vice versa. A potential pathway starts with the synthesis of the intermediate, 2-iodo-4-methylphenol.

## Experimental Protocol: Synthesis of 2-Iodo-4-methylphenol (Hypothetical)

This protocol is based on a known procedure for the synthesis of a similar compound and is provided as a hypothetical example.

### Materials:

- 4-methyl-2-aminophenol
- Concentrated Hydrochloric Acid
- Sodium Nitrite ( $\text{NaNO}_2$ )
- Potassium Iodide (KI)
- Deionized Water
- Diethyl ether
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Sodium bisulfite solution
- Ice

### Procedure:

- In a round-bottom flask, dissolve 4-methyl-2-aminophenol in a solution of concentrated hydrochloric acid and water.
- Cool the mixture to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite in water to the cooled mixture while stirring vigorously. Continue stirring for 30 minutes to form the diazonium salt.

- To the diazonium salt solution, add a solution of potassium iodide in water.
- Allow the reaction to proceed, which may involve gentle warming to facilitate the decomposition of the diazonium salt and formation of the iodo-substituted phenol.
- After the reaction is complete, quench any excess iodine with a sodium bisulfite solution.
- Extract the product into diethyl ether.
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude 2-iodo-4-methylphenol.
- Purify the product using column chromatography.

## Nitration of 2-Iodo-4-methylphenol (Hypothetical)

The subsequent step would be the nitration of the synthesized 2-iodo-4-methylphenol to introduce the nitro group at the 6-position.

Materials:

- 2-Iodo-4-methylphenol
- Concentrated Nitric Acid
- Concentrated Sulfuric Acid
- Ice

Procedure:

- In a flask, dissolve 2-iodo-4-methylphenol in a suitable solvent (e.g., glacial acetic acid or a chlorinated solvent).
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid (nitrating mixture) dropwise to the stirred solution, maintaining the low temperature.

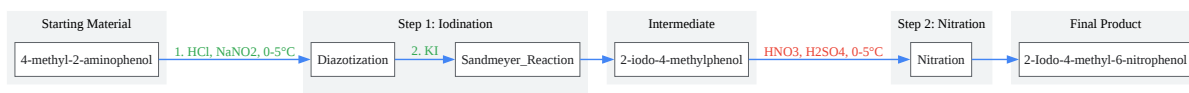
- After the addition is complete, continue stirring at low temperature for a specified period to allow the reaction to go to completion.
- Carefully pour the reaction mixture over crushed ice to precipitate the crude product.
- Collect the solid product by filtration, wash with cold water until the washings are neutral, and dry.
- Recrystallize the crude product from a suitable solvent to obtain pure **2-Iodo-4-methyl-6-nitrophenol**.

## Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or the mechanism of action of **2-Iodo-4-methyl-6-nitrophenol**. Generally, nitrophenols can exhibit a range of biological effects, including acting as uncouplers of oxidative phosphorylation. The presence of an iodine atom could potentially enhance its lipophilicity and affect its interaction with biological targets. Without experimental data, any discussion of signaling pathways would be purely speculative.

## Visualization of a Hypothetical Synthetic Workflow

The following diagram, generated using the DOT language, illustrates the proposed two-step synthesis of **2-Iodo-4-methyl-6-nitrophenol**.



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Caption: A hypothetical workflow for the synthesis of **2-Iodo-4-methyl-6-nitrophenol**.

## Conclusion

**2-Iodo-4-methyl-6-nitrophenol** is a chemical compound for which there is a notable lack of detailed scientific information in the public domain. While its basic chemical properties are known, its discovery, historical context, specific synthesis protocols, and biological activities remain largely uncharacterized. The synthetic pathway proposed in this guide is based on established chemical principles and provides a plausible route for its preparation. Further experimental investigation is required to elucidate the specific properties and potential applications of this compound. This guide serves as a foundational document for researchers interested in exploring the chemistry and biology of **2-Iodo-4-methyl-6-nitrophenol**, highlighting the significant gaps in current knowledge and the opportunities for future research.

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